

Galaxolidone vs. Galaxolide: A Comparative Guide to Environmental Persistence

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Galaxolidone
CAS No.: 507442-49-1
Cat. No.: B590820

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This guide provides an objective comparison of the environmental persistence of the polycyclic musk fragrance ingredient Galaxolide (HHCb) and its primary transformation product, **Galaxolidone** (HHCb-lactone). The information presented is based on experimental data from scientific literature and regulatory assessments, offering insights into the biodegradability, bioaccumulation potential, and environmental half-life of these two compounds.

Quantitative Data Summary

The following table summarizes the key quantitative data related to the environmental persistence of Galaxolide and **Galaxolidone**.

Parameter	Galaxolide (HHCB)	Galaxolidone (HHCB-lactone)	References
Biodegradability (Ready)	Not readily biodegradable (0% CO ₂ evolution in 28 days, OECD 301B)	Data not available, but suggested to be more persistent than Galaxolide.	[1][2]
Half-life in River Water	33–100 hours (primary degradation)	Degrades more slowly than Galaxolide.	[1]
Half-life in Soil	95–239 days (primary degradation)	Data not available	[1]
Half-life in Sediment	79 days (primary degradation)	Data not available	[1]
Bioconcentration Factor (BCF) in fish	1584–1660 L/kg wwt	Expected to have lower bioaccumulation potential due to higher polarity.	[1]
Log Kow (Octanol-Water Partition Coefficient)	5.3 - 5.9	More polar than Galaxolide.	[1]
Predicted No-Effect Concentration (PNEC) for aquatic environment	2.14 µg/L	18.4 µg/L	[3]

Environmental Persistence Profile

Galaxolide is characterized by its persistence in the environment.[1] Standard ready biodegradability tests, such as the OECD 301B, have shown that it is not readily biodegradable, with no significant mineralization to carbon dioxide observed over a 28-day period.[1][2] However, Galaxolide does undergo primary degradation in various environmental compartments, transforming into metabolites that are more polar.[1] The primary and most stable of these degradation products is **Galaxolidone**.[4]

While quantitative data on the environmental persistence of **Galaxolidone** is limited, studies suggest that it degrades more slowly than its parent compound, Galaxolide.[1] Despite this, **Galaxolidone** is considered to pose a lower ecological risk, as indicated by its significantly higher Predicted No-Effect Concentration (PNEC) for the aquatic environment compared to Galaxolide.[3] This is likely due to its increased polarity, which is expected to result in a lower potential for bioaccumulation.[1]

Experimental Protocols

The data presented in this guide are primarily derived from studies conducted following standardized Organisation for Economic Co-operation and Development (OECD) guidelines.

OECD Guideline 301B: Ready Biodegradability – CO₂ Evolution Test

This test is designed to evaluate the potential for a chemical to be rapidly biodegraded by aerobic microorganisms.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with activated sludge from a sewage treatment plant and incubated under aerobic conditions in the dark or diffuse light for 28 days. The degradation is followed by the measurement of the amount of carbon dioxide produced.[5][6]
- Test Substance Concentration: Typically 10-20 mg of the test substance per liter of medium. [5]
- Inoculum: Activated sludge from a domestic wastewater treatment plant, not adapted to the test substance.
- Test Duration: 28 days.[5][6]
- Measurement: The amount of CO₂ evolved is measured at regular intervals and is expressed as a percentage of the theoretical maximum CO₂ (ThCO₂) that could be produced from the amount of test substance added.
- Pass Criteria for Ready Biodegradability: A substance is considered readily biodegradable if it reaches a biodegradation level of >60% of the ThCO₂ within a 10-day window during the

28-day test period.[6] In the case of Galaxolide, 0% CO₂ evolution was observed after 28 days, leading to its classification as not readily biodegradable.[1][2]

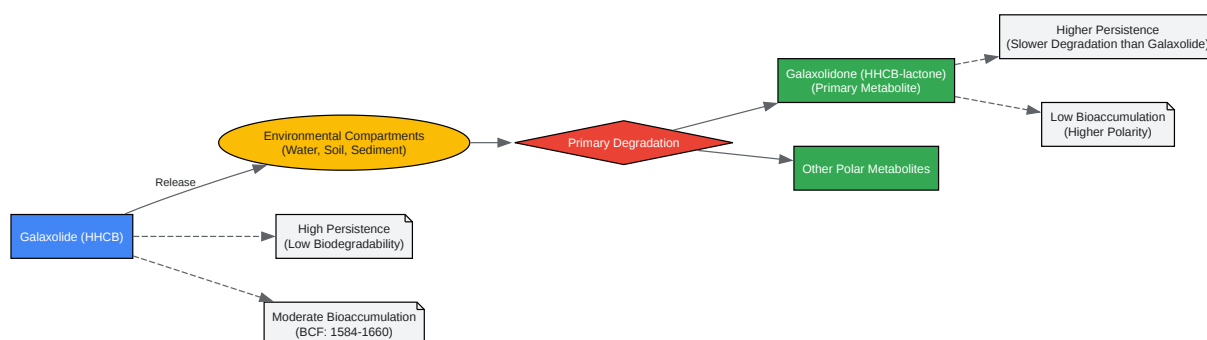
OECD Guideline 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure

This guideline describes procedures for characterizing the bioconcentration potential of chemicals in fish.

- Principle: Fish are exposed to the test substance in water (aqueous exposure) or through their diet for a defined period (uptake phase), followed by a period in a clean environment (depuration phase) to measure the elimination of the substance.[7][8]
- Test Organism: Commonly used species include Zebrafish (*Danio rerio*), Bluegill Sunfish (*Lepomis macrochirus*), and Rainbow Trout (*Oncorhynchus mykiss*).[8] The principal bioconcentration study for Galaxolide used *Lepomis macrochirus*. [1]
- Uptake Phase: Fish are exposed to a constant, sublethal concentration of the test substance in the water. The duration is typically 28 days, or until a steady state concentration in the fish is reached.[7][9]
- Depuration Phase: After the uptake phase, the fish are transferred to a medium free of the test substance. The decline in the concentration of the substance in the fish is monitored over time.[7][9]
- Measurement: The concentration of the test substance in the fish tissue and in the water is measured at various time points during both phases.
- Endpoint: The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the test substance in the fish to its concentration in the water at steady state. For Galaxolide, BCF values in the range of 1584 to 1660 L/kg have been reported.[1]

Logical Relationship Diagram

The following diagram illustrates the environmental fate and persistence relationship between Galaxolide and **Galaxolidone**.



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Caption: Environmental fate of Galaxolide and **Galaxolidone**.

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References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 2. Galaxolide | C18H26O | CID 91497 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ecological risk of galaxolide and its transformation product galaxolidone: evidence from the literature and a case study in Guangzhou waterways - Environmental Science: Processes & Impacts (RSC Publishing) [pubs.rsc.org]
- 4. rosal.web.uah.es [rosal.web.uah.es]
- 5. microbe-investigations.com [microbe-investigations.com]

- [6. oecd.org \[oecd.org\]](https://www.oecd.org)
- [7. OECD 305 - Bioaccumulation in Fish: Aqueous and Dietary Exposure - Situ Biosciences \[situbiosciences.com\]](https://www.situbiosciences.com)
- [8. OECD 305: Bioaccumulation in Fish | ibacon GmbH \[ibacon.com\]](https://www.ibacon.com)
- [9. downloads.regulations.gov \[downloads.regulations.gov\]](https://www.regulations.gov)
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